A Comparative Guide to the Structure-Activity Relationships of Carbamoyl-Containing Compounds

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Compound of Interest

Compound Name:	*6-(butylcarbamoyl)cyclohex-3-ene-1-carboxylic Acid*
CAS No.:	*544451-69-6*
Cat. No.:	*B1275331*

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The carbamoyl group, a key structural motif in medicinal chemistry, is integral to the therapeutic efficacy of a wide array of drugs.[1][2] Its unique properties, including its resemblance to a peptide bond and its ability to modulate intermolecular interactions, make it a valuable component in drug design.[2][3] This guide provides an in-depth analysis of the structure-activity relationships (SAR) of carbamoyl-containing compounds, offering insights into how structural modifications influence their biological activity. We will explore key examples, delve into the experimental data that underpins our understanding, and provide detailed protocols for assessing the activity of these important therapeutic agents.

The Versatile Role of the Carbamoyl Group

The carbamoyl moiety (-OCONH-) is an "amide-ester" hybrid that confers both chemical stability and the capacity for crucial molecular interactions.[3] This functional group is found in

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numerous approved drugs for treating a range of diseases, including cancer, epilepsy, and Alzheimer's disease.[3] Its utility in drug design stems from several key characteristics:

- Hydrogen Bonding: The carbamoyl group can act as both a hydrogen bond donor (via the N-H) and acceptor (via the C=O), facilitating strong interactions with biological targets.[4]
- Metabolic Stability: Compared to esters, carbamates generally exhibit greater stability against hydrolysis by esterases, leading to improved pharmacokinetic profiles.[2][3]
- Peptide Bond Mimicry: Its structural similarity to the peptide bond allows it to be used as a stable surrogate in peptidomimetics, enhancing resistance to proteolytic degradation.[2][4]
- Modulation of Physicochemical Properties: Variation of the substituents on the nitrogen and oxygen termini of the carbamate allows for fine-tuning of properties like lipophilicity and solubility, which are critical for absorption, distribution, metabolism, and excretion (ADME).[3]

Core Principles of Carbamoyl SAR: A Comparative Analysis

The biological activity of carbamoyl-containing compounds is highly dependent on the nature of the substituents attached to the carbamoyl core and the overall molecular scaffold. Understanding these relationships is crucial for optimizing potency, selectivity, and pharmacokinetic properties.

The substituents on the carbamoyl nitrogen play a pivotal role in determining the compound's interaction with its target.

- N-Methyl and N,N-Dimethyl Carbamates: In the realm of cholinesterase inhibitors, the degree of N-alkylation is a critical determinant of activity. For instance, physostigmine, a methylcarbamate, is a potent inhibitor of acetylcholinesterase (AChE).[3] The SAR of insecticidal carbamates also highlights the importance of the N-methyl group for optimal interaction with the AChE active site.[5]
- Aryl and Heteroaryl Substituents: In other classes of drugs, such as kinase inhibitors, larger aromatic or heteroaromatic groups on the nitrogen can form key π-stacking or hydrophobic interactions within the target's binding pocket.

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In the case of carbamate inhibitors that act by carbamoylating their target enzyme (e.g., cholinesterases), the group attached to the oxygen atom acts as a leaving group. The nature of this group dictates the rate of carbamoylation and the stability of the resulting carbamoylated enzyme, thereby influencing the duration of inhibition.

- Phenolic Leaving Groups: Many cholinesterase inhibitors, such as rivastigmine, utilize a substituted phenol as the leaving group. The electronic properties of the substituents on the phenol ring can modulate the reactivity of the carbamate. Electron-withdrawing groups can increase the rate of carbamoylation.

- Aliphatic Alcohols: Carbamates derived from aliphatic alcohols are also common. The steric and electronic properties of the alcohol moiety contribute to the overall binding affinity and reactivity.

The carbamoyl group is typically attached to a larger molecular scaffold that is responsible for correctly orienting the carbamoyl moiety within the binding site and for making additional, crucial interactions with the target.

- Rigid vs. Flexible Scaffolds: The rigidity of the scaffold can impact the conformational entropy of binding. More rigid scaffolds can pre-organize the key interacting groups, leading to higher affinity.

- Bioisosteric Replacements: In some cases, the carbamoyl group itself can be replaced by a bioisostere to improve properties. For example, amides and certain five-membered heterocyclic rings like oxadiazoles have been successfully used as carbamate replacements in gamma-secretase inhibitors, in some instances reducing cytochrome P450 (CYP) liabilities.[6]

Comparative Analysis of Carbamoyl-Containing Drugs

To illustrate these principles, let's compare the SAR of two major classes of carbamoyl-containing drugs: cholinesterase inhibitors and kinase inhibitors.

Cholinesterase inhibitors increase the levels of the neurotransmitter acetylcholine in the brain by blocking its breakdown by AChE and butyrylcholinesterase (BuChE). Many of these inhibitors are carbamates.

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Compound	N-Substituents	O-Substituent (Leaving Group)	Key SAR Insights
Rivastigmine	N-ethyl, N-methyl	3-hydroxyphenyl derivative	The specific substitution pattern on the phenyl ring is crucial for selectivity towards cholinesterases.
Physostigmine	N-methyl	Eseroline (a complex alcohol)	The tricyclic core of eseroline provides a rigid scaffold for optimal positioning in the AChE active site.
Xanthostigmine Analogues	N-methyl, N-benzyl	Varied alkoxyaryl groups	SAR studies have shown that the length of the alkoxy chain and the nature of the aryl group significantly impact both potency and selectivity for AChE vs. BuChE.[7]

A kinetic analysis of xanthostigmine analogues revealed that specific structural modifications can fine-tune the rate of AChE carbamoylation and the duration of inhibition, which are critical parameters for therapeutic efficacy.[7]

This spectrophotometric method is widely used to screen for and characterize cholinesterase inhibitors.

Principle: The assay measures the activity of cholinesterase by quantifying the production of thiocholine, which results from the hydrolysis of the substrate acetylthiocholine. Thiocholine reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce a yellow-colored 5-thio-2-nitrobenzoate anion, which can be measured at 412 nm.

Step-by-Step Methodology:

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- Prepare Reagents:
  - Phosphate buffer (0.1 M, pH 8.0)
  - DTNB solution (10 mM in buffer)
  - Acetylthiocholine iodide (AChI) solution (10 mM in buffer)
  - Cholinesterase enzyme solution (AChE or BuChE) in buffer
  - Test compound solutions at various concentrations
- Assay Procedure:
  - In a 96-well plate, add 50 µL of phosphate buffer to each well.
  - Add 25 µL of the test compound solution or vehicle control.
  - Add 25 µL of the enzyme solution and incubate for 10 minutes at room temperature.
  - Add 25 µL of the DTNB solution.
  - Initiate the reaction by adding 25 µL of the AChI substrate solution.
  - Immediately measure the absorbance at 412 nm at regular intervals for 10-15 minutes using a microplate reader.
- Data Analysis:
  - Calculate the rate of reaction (V) for each concentration of the inhibitor.
  - Determine the percentage of inhibition relative to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

Workflow for Cholinesterase Inhibition Assay

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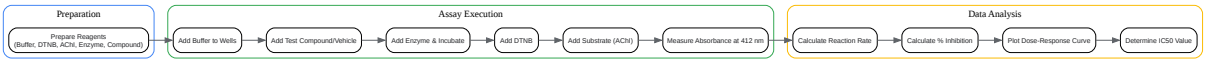

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Caption: Workflow for determining cholinesterase inhibition using the Ellman's assay.

Many modern kinase inhibitors incorporate a carbamoyl group or a bioisosteric equivalent to form key hydrogen bonds within the ATP-binding site of the kinase.

Compound Class	Carbamoyl Role	Key SAR Insights
Vascular Endothelial Growth Factor Receptor (VEGFR) Inhibitors	Often part of a urea or a related moiety.	The carbamoyl-like group typically forms hydrogen bonds with the "hinge" region of the kinase, a critical interaction for potent inhibition. Modifications to the groups flanking the urea/carbamate can dramatically affect selectivity across the kinome.
p38 MAP Kinase Inhibitors	The carbamoyl or a similar group can interact with key residues in the active site.	The orientation and hydrogen bonding capacity of the carbamoyl group are crucial for high-affinity binding. The scaffold to which it is attached determines the overall shape complementarity with the binding pocket.

Signaling Pathway: Generic Kinase Inhibition

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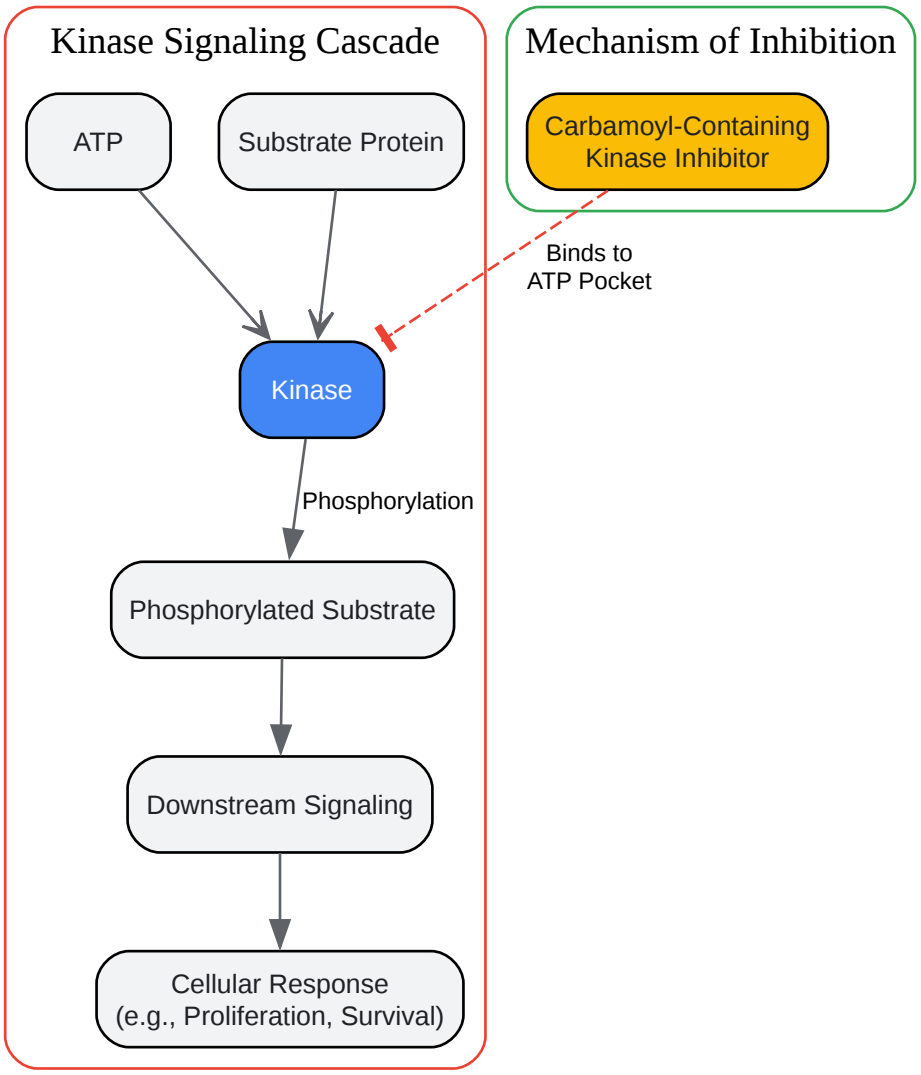

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Caption: Inhibition of a kinase signaling pathway by a carbamoyl-containing compound.

Future Directions and Emerging Concepts

The design of novel carbamoyl-containing compounds continues to evolve. Key areas of current research include:

- Covalent Inhibitors: Designing carbamates that form a covalent bond with their target can lead to prolonged duration of action and increased potency.

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- Prodrug Strategies: The carbamate linkage is frequently used to create prodrugs.[3] In this approach, the carbamate is designed to be cleaved in vivo, releasing the active drug. This can be used to improve solubility, increase oral bioavailability, or achieve targeted drug delivery.[3]

- Bioisosteric Replacements: The exploration of novel bioisosteres for the carbamoyl group is an active area of research. The goal is to identify replacements that maintain or improve biological activity while offering advantages in terms of metabolic stability, selectivity, or physicochemical properties.[6][8][9]

Conclusion

The carbamoyl group is a versatile and highly valuable functional group in modern drug discovery. A thorough understanding of its structure-activity relationships is essential for the rational design of new therapeutic agents with improved efficacy and safety profiles. By systematically modifying the substituents on the carbamoyl nitrogen and oxygen, as well as the molecular scaffold, medicinal chemists can fine-tune the properties of these compounds to achieve desired biological effects. The comparative analysis and experimental protocols provided in this guide offer a framework for researchers to navigate the complexities of SAR in this important class of molecules.

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